

3'-Methoxybiphenyl-3-carboxylic acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3'-Methoxybiphenyl-3-carboxylic acid

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An In-depth Examination of its Structure, Synthesis, and Significance in Modern Chemistry

Introduction

Biphenyl derivatives form a cornerstone of modern medicinal chemistry and materials science, valued for their versatile applications. Among these, **3'-Methoxybiphenyl-3-carboxylic acid** emerges as a compound of significant interest. Its structure, featuring a biphenyl scaffold functionalized with both a methoxy and a carboxylic acid group, provides a unique combination of properties that make it a valuable building block in the synthesis of more complex molecules.

The carboxylic acid functional group is particularly crucial in the biochemistry of living systems and plays a pivotal role in drug design.^[1] This guide offers a detailed exploration of **3'-Methoxybiphenyl-3-carboxylic acid**, from its precise chemical identity to its synthesis and potential applications, tailored for researchers, scientists, and professionals in drug development.

PART 1: IUPAC Nomenclature and Chemical Structure

The unambiguous identification of a chemical compound is paramount for scientific communication. According to the International Union of Pure and Applied Chemistry (IUPAC),

the systematic name for this compound is 3-(3-methoxyphenyl)benzoic acid.[2] However, it is also commonly referred to as 3'-methoxy-[1,1'-biphenyl]-3-carboxylic acid.[2]

Structural Breakdown:

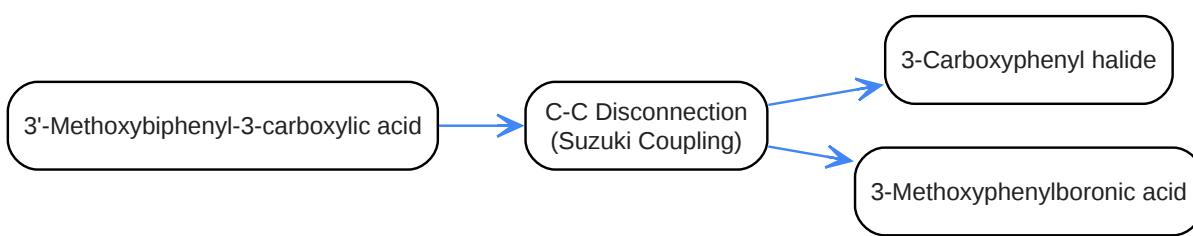
The core of the molecule is a biphenyl system, which consists of two benzene rings linked by a single carbon-carbon bond. The numbering of the carbon atoms in the biphenyl scaffold is crucial for defining the positions of the substituents. One phenyl ring is designated as the primary ring and is numbered 1 to 6. The second phenyl ring is numbered 1' to 6', starting from the carbon atom attached to the primary ring.

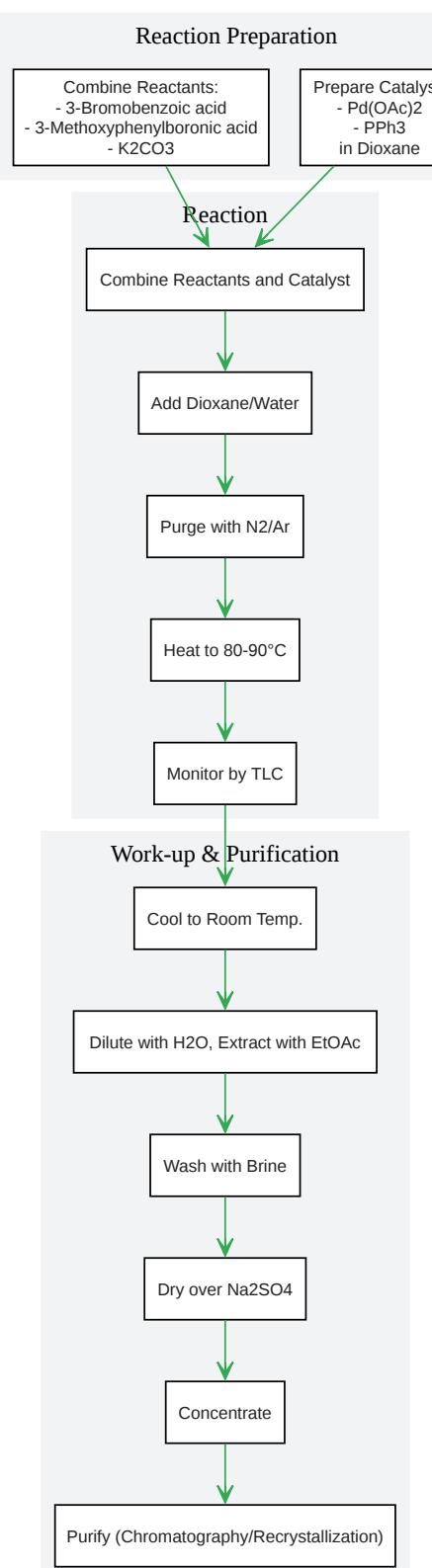
In the case of **3'-Methoxybiphenyl-3-carboxylic acid**:

- A carboxylic acid group (-COOH) is attached to the 3rd position of the primary phenyl ring.
- A methoxy group (-OCH₃) is attached to the 3rd position of the second phenyl ring (denoted as 3').

This specific arrangement of functional groups influences the molecule's electronic properties, reactivity, and spatial conformation.

Chemical Structure:



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References

- 1. Recent Developments in the Practical Application of Novel Carboxylic Acid Bioisosteres - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 3'-Methoxy-biphenyl-3-carboxylic acid | C14H12O3 | CID 2759550 - PubChem [pubchem.ncbi.nlm.nih.gov]
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